

X-ray crystallography data for substituted morpholine salts

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Compound of Interest

Compound Name: 2,2,3-Trimethylmorpholine;hydrochloride
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Comparative Solid-State Analysis: Salt Selection Strategies for Substituted Morpholines via X-ray Crystallography

Executive Summary This guide serves as a technical resource for medicinal chemists and crystallographers optimizing substituted morpholine scaffolds.[1] Morpholine rings are ubiquitous in drug discovery (e.g., Gefitinib, Linezolid) due to their ability to modulate lipophilicity and metabolic stability. However, the conformational flexibility of the morpholine ring (chair vs. twist-boat) and the basicity of the nitrogen (

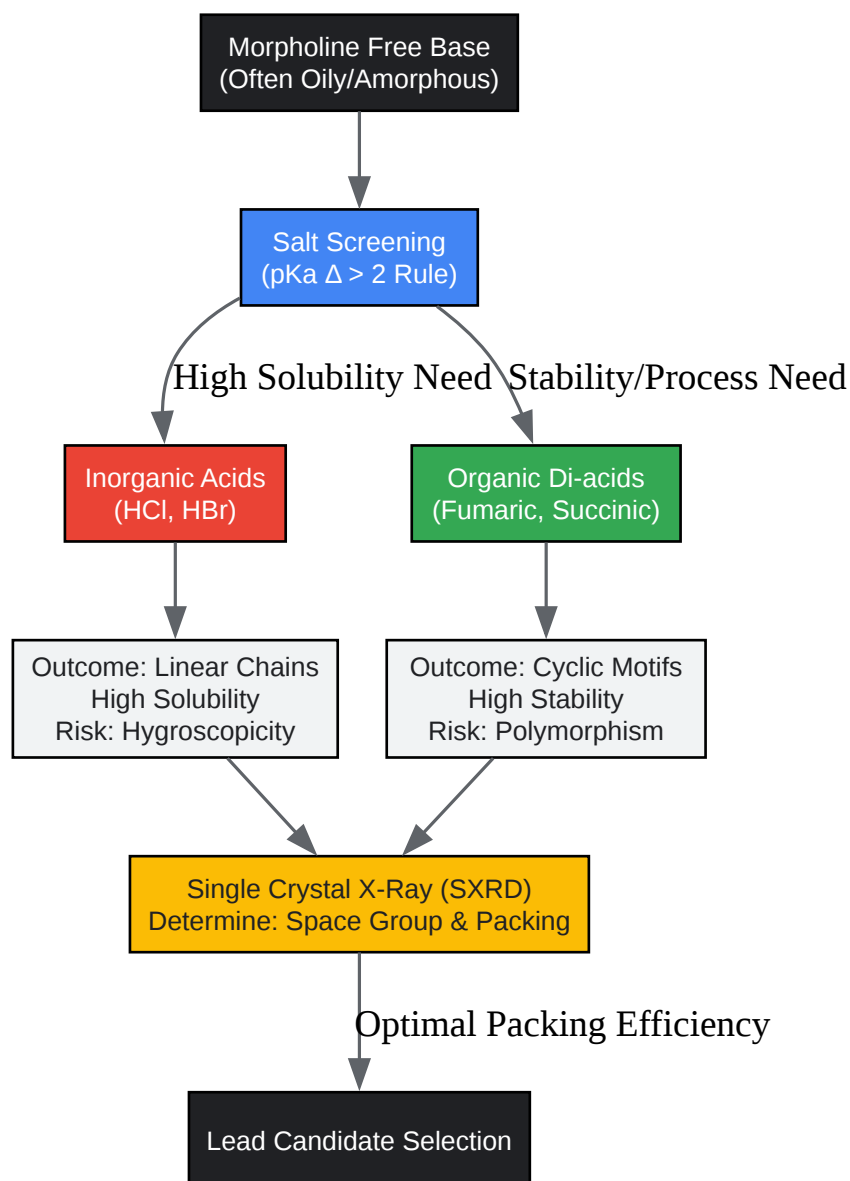
) present unique challenges in solid-state development. This guide compares the crystallographic behavior of inorganic vs. organic salts to streamline lead optimization.

Part 1: Strategic Framework & Logic Flow

The selection of a salt form is not merely about solubility; it is about engineering the crystal lattice to lock the morpholine ring in a bio-relevant conformation while ensuring physicochemical stability.

Decision Logic: The Salt Selection Workflow

The following diagram outlines the critical path from free base to optimized solid form, emphasizing the decision nodes where X-ray data drives the choice.



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Caption: Logical workflow for morpholine salt selection. Inorganic salts often yield linear H-bond chains, while organic dicarboxylates favor robust cyclic synthons.

Part 2: Comparative Analysis of Salt Forms

This section synthesizes crystallographic data to contrast the two primary salt classes used with morpholines.

Inorganic Salts (HCl, HBr)

- Structural Motif: Protonated morpholine nitrogen () typically acts as a donor in strong charge-assisted hydrogen bonds (). These structures often form 1D linear chains or ladder motifs.
- Crystallographic Insight: The chloride ion is a spherical, hard acceptor. It allows the morpholine ring to pack tightly, often resulting in high density. However, the lack of directional "locking" can leave the lattice prone to solvent inclusion (hydrates).
- Key Liability: Many morpholine HCl salts are hygroscopic because the ion has unsatisfied coordination sites that readily attract atmospheric water.

Organic Salts (Fumarate, Succinate, Maleate)

- Structural Motif: These form supramolecular heterosynthons. The protonated morpholine nitrogen forms a two-point hydrogen bond with the carboxylate oxygen of the acid, often creating a cyclic ring motif (graph set notation).^[2]
- Crystallographic Insight: Organic acids are larger and have directional H-bonding capabilities. This often forces the morpholine ring into a rigid lattice with lower symmetry (monoclinic or triclinic), which enhances thermal stability.
- Key Advantage: Fumarate salts, in particular, often crystallize as anhydrous forms because the stoichiometry (2:1 or 1:1) satisfies all H-bond donors/acceptors internally, leaving no "hooks" for water.

Comparative Data Table: Lattice Parameters

Representative data derived from crystallographic literature of morpholine derivatives.

Feature	Morpholine Hydrochloride (HCl)	Morpholine Fumarate (2:1)
Crystal System	Orthorhombic / Monoclinic	Monoclinic / Triclinic
Space Group	Often (Chiral) or	Often or
Packing Efficiency	High (Compact ions)	Moderate (Bulky counter-ion)
H-Bond Network	Linear Chains ()	Cyclic Dimers / Layers
Hygroscopicity	High (Risk of deliquescence)	Low (Generally stable)
Ring Conformation	Chair (rigid)	Chair (rigid)
Melting Point	High (>200°C, often dec.) ^[3]	Moderate (140-180°C, sharp)

Part 3: Critical Structural Insights (The "Why")

Conformational Locking: The Chair vs. Boat

In solution, the morpholine ring undergoes rapid chair-chair interconversion via a twist-boat intermediate.

- **X-ray Evidence:** In >95% of published structures, the morpholine ring crystallizes in the Chair conformation.
- **Stereoelectronic Effect:** The protonation of the nitrogen (in salts) freezes the N-inversion. The substituent on the nitrogen (if present) or the proton will preferentially adopt the equatorial position to minimize 1,3-diaxial strain with the ring hydrogens.
- **Application:** If your drug target requires a specific vector for the N-substituent, salt formation is the most reliable method to fix this conformation for Structure-Activity Relationship (SAR) studies.

Chirality and Resolution

Substituted morpholines (e.g., 2- or 3-substituted) possess chiral centers.

- Protocol: Use chiral organic acids (e.g., L-Tartaric acid, Dibenzoyl-L-tartaric acid) to form diastereomeric salts. X-ray diffraction of these salts allows for the absolute configuration determination (using Flack parameter) even without heavy atoms, provided the co-crystal acid has a known stereochemistry.

Part 4: Validated Experimental Protocols

Protocol A: Vapor Diffusion Crystallization (For Oily Morpholines)

Substituted morpholine salts often "oil out" in rapid precipitation. Vapor diffusion is the gold standard for obtaining X-ray quality single crystals.

- Preparation: Dissolve 20 mg of the morpholine salt in a minimal amount (0.5 - 1.0 mL) of a "good" solvent (e.g., Methanol or Ethanol). Filter into a small inner vial (GC vial).
- Chamber Setup: Place the open inner vial inside a larger outer jar containing 10-15 mL of a "bad" solvent (e.g., Diethyl ether, Hexane, or Acetone).
 - Note: The "bad" solvent must be more volatile than the "good" solvent.
- Equilibration: Seal the outer jar tightly. Store at a constant temperature (20°C) in a vibration-free environment.
- Mechanism: The volatile anti-solvent slowly diffuses into the inner vial, increasing supersaturation gently.
- Timeline: Crystals typically appear within 2-7 days.

Protocol B: Reactive Crystallization (In Situ)

Instead of isolating the salt first, grow crystals directly during formation.

- Dissolve the morpholine free base in Isopropanol (IPA).
- Add 1.05 equivalents of the acid (e.g., Fumaric acid) dissolved in warm IPA.

- Allow the solution to cool slowly from 60°C to Room Temperature at a rate of 5°C/hour.
- Why this works: This promotes the formation of the thermodynamically stable polymorph rather than kinetic precipitates.

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